

# Essential Safety and Operational Guidance for 1,2-Benzoxazol-7-ol

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## Compound of Interest

Compound Name: 1,2-Benzoxazol-7-ol

Cat. No.: B1288728

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **1,2-Benzoxazol-7-ol** (CAS No. 55559-31-4). The following procedures and recommendations are based on available safety data and are intended to ensure the safe handling, storage, and disposal of this compound in a laboratory setting.

## Hazard Identification and Classification

While a comprehensive Safety Data Sheet (SDS) for **1,2-Benzoxazol-7-ol** is not publicly available, the following hazard and precautionary statements have been identified, indicating the primary risks associated with this chemical.

Hazard Class	Hazard Statement	GHS Code
Acute Toxicity, Oral	Harmful if swallowed	H302
Skin Irritation	Causes skin irritation	H315
Eye Irritation	Causes serious eye irritation	H319
Specific Target Organ Toxicity	May cause respiratory irritation	H335

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Required Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or goggles	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield may be required for splash hazards.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Body Protection	Laboratory coat	A flame-retardant lab coat should be worn and buttoned to its full length.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if ventilation is inadequate or for handling large quantities.	Follow OSHA respirator regulations (29 CFR 1910.134).

## Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **1,2-Benzoxazol-7-ol** and ensuring a safe laboratory environment.

Procedure	Guideline
Handling	- Avoid contact with skin and eyes. - Do not breathe dust or vapors. - Wash hands thoroughly after handling. - Use only in a well-ventilated area, preferably in a chemical fume hood.
Storage	- Store in a tightly sealed container. - Keep in a cool, dry, and well-ventilated place. - Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

Immediate and appropriate responses to accidental exposure are crucial.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

## Disposal Plan

Dispose of **1,2-Benzoxazol-7-ol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

Waste Type	Disposal Method
Unused Product	Dispose of as hazardous waste. Contact a licensed professional waste disposal service to dispose of this material.
Contaminated PPE	Dispose of as hazardous waste in accordance with institutional guidelines.
Empty Containers	Triple rinse with an appropriate solvent. Dispose of the rinsate as hazardous waste. Puncture or crush the container to prevent reuse.

## Experimental Workflow for Handling 1,2-Benzoxazol-7-ol

The following diagram outlines the standard operational procedure for safely handling **1,2-Benzoxazol-7-ol** in a laboratory setting.

Caption: Workflow for Safe Handling of **1,2-Benzoxazol-7-ol**.

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